

Physicochemical properties of 2-Chloro-3-methyl-6-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-3-methyl-6-(trifluoromethyl)pyridine

Cat. No.: B1456966

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Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all further study. This section details the fundamental identifiers for **2-Chloro-3-methyl-6-(trifluoromethyl)pyridine**.

Key Identifiers:

- Chemical Name: **2-Chloro-3-methyl-6-(trifluoromethyl)pyridine**[\[1\]](#)[\[2\]](#)
- CAS Number: 945971-02-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: $C_7H_5ClF_3N$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 195.57 g/mol [\[3\]](#)[\[4\]](#)

The arrangement of atoms in this molecule is key to its chemical behavior. The pyridine ring, a six-membered heterocycle containing nitrogen, is substituted with three distinct functional groups. The chlorine atom at the 2-position, the methyl group at the 3-position, and the highly electronegative trifluoromethyl group at the 6-position each influence the electron distribution and steric profile of the molecule.

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References

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- 3. 2-Chloro-6-methyl-3-(trifluoromethyl)pyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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